

Proper Disposal Procedures: 4-Chloro-3-(hydroxymethyl)phenol

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Compound of Interest

Compound Name: 4-Chloro-3-(hydroxymethyl)phenol

CAS No.: 876299-47-7

Cat. No.: B1358898

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Operational Guide for Laboratory & Safety Personnel

Executive Summary: Immediate Action Directives

Do NOT dispose of **4-Chloro-3-(hydroxymethyl)phenol** down the drain. Do NOT mix with non-halogenated solvents (e.g., Acetone, Ethanol) or oxidizers.

This compound is a Halogenated Organic waste. Its disposal pathway is strictly regulated due to the presence of the chlorine atom on the phenolic ring, which poses risks of forming dioxins if incinerated at insufficient temperatures.

Status: Hazardous Chemical Waste Primary Hazard: Skin/Eye Corrosion, Aquatic Toxicity
Disposal Stream: Halogenated Organic Waste (Solid or Liquid depending on state)

Chemical Profile & Risk Assessment

Why strict adherence is required.

As a Senior Application Scientist, I emphasize that safety protocols are not just bureaucratic hurdles; they are based on molecular reactivity. **4-Chloro-3-(hydroxymethyl)phenol** (CAS: 876299-47-7) contains two critical functional groups that dictate its handling:

- Phenolic Moiety: Acidic and corrosive to tissue. Phenols can penetrate the skin rapidly, causing systemic toxicity.

- Chlorine Substituent: This classifies the waste as "Halogenated." Standard incineration used for non-halogenated organics is insufficient. Halogenated compounds require higher combustion temperatures (>1100°C) and scrubbers to neutralize acidic gases (HCl) and prevent the formation of persistent organic pollutants (POPs).

Physical & Hazard Data

Property	Specification
CAS Number	876299-47-7
Molecular Formula	C ₇ H ₇ ClO ₂
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Moderate in water; Soluble in organic solvents (DMSO, Methanol)
Acidity (pKa)	~9.5 (Phenolic proton)
GHS Signal Word	DANGER
Hazard Statements	H314 (Causes severe skin burns), H318 (Serious eye damage), H411 (Toxic to aquatic life)

Waste Segregation & Containerization Protocol

The Causality of Segregation: Preventing Cross-Reactivity and Regulatory Fines.

Step 1: Segregation

You must segregate this chemical from Non-Halogenated waste streams.

- Reasoning: Mixing halogenated waste with non-halogenated waste (like pure acetone or ethanol) contaminates the entire volume. Disposal facilities charge significantly higher rates for halogenated waste because of the specialized incineration required.
- Incompatibility: NEVER mix with strong oxidizers (e.g., Nitric Acid, Peroxides) or Acid Chlorides. The hydroxymethyl group is reactive and can generate heat or toxic fumes upon contact with these agents.

Step 2: Container Selection

- Solid Waste: If the material is pure solid or absorbed on spill pads, use a wide-mouth HDPE (High-Density Polyethylene) jar.
 - Why HDPE? It is resistant to phenolic corrosion and impact.
- Liquid Waste: If dissolved in a solvent (e.g., HPLC waste), use an amber glass bottle or HDPE carboy.
 - Constraint: Ensure the cap has a chemically resistant liner (PTFE/Teflon). Phenols can degrade standard rubber seals over time.

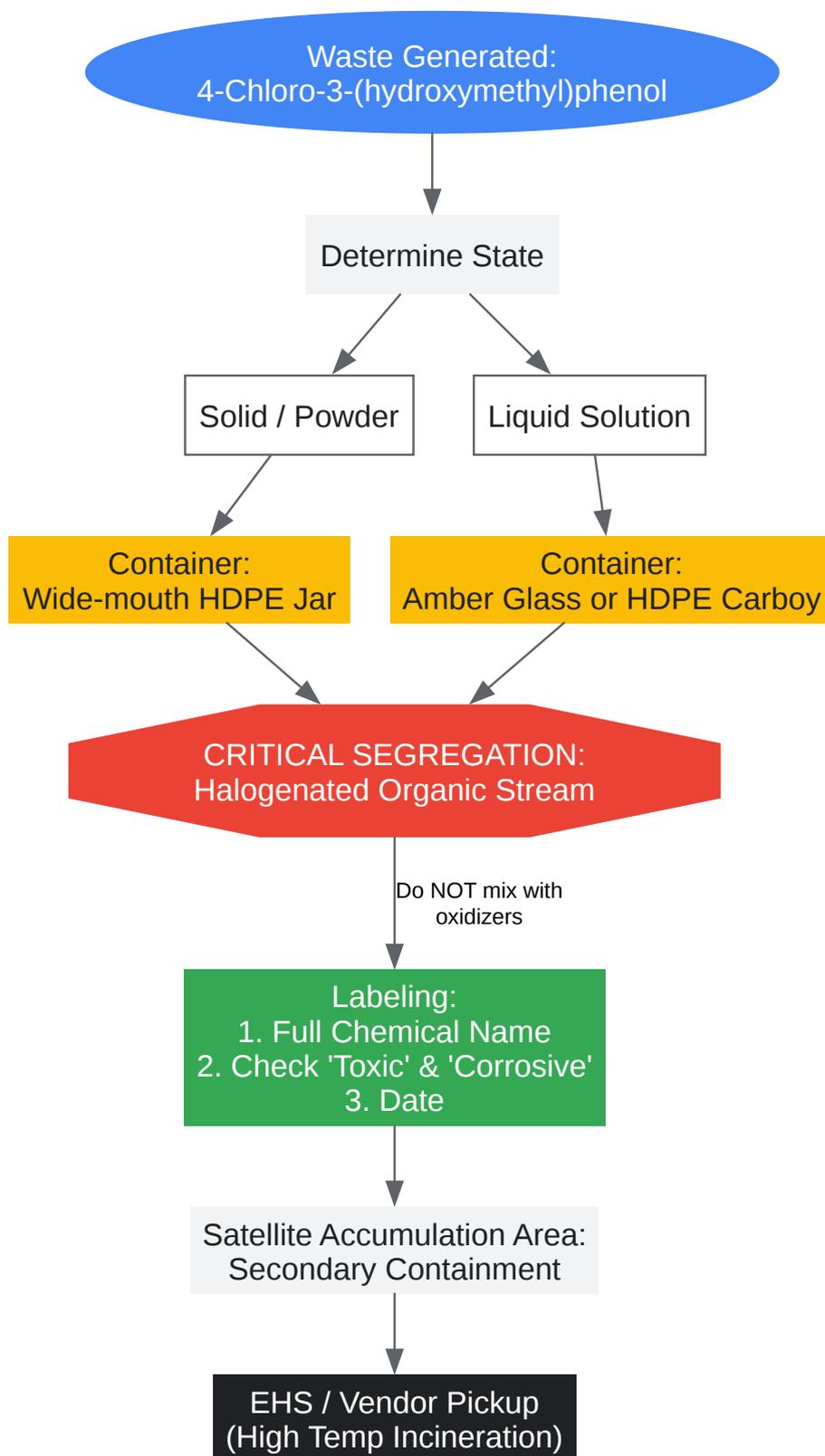
Step 3: Labeling

The label must be explicit. "Chemical Waste" is insufficient.

- Required Text: "Hazardous Waste - Halogenated Organic."
- Constituents: List "**4-Chloro-3-(hydroxymethyl)phenol**" explicitly.
- Hazard Checkbox: Mark "Toxic" and "Corrosive."

Disposal Workflow Diagram

This self-validating workflow ensures no decision point is ambiguous.



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Figure 1: Decision tree for the safe segregation and containerization of halogenated phenolic waste.

Spill Management & Emergency Response

Protocol for accidental release in the laboratory.

PPE Required: Nitrile gloves (double gloved recommended), safety goggles, lab coat. If powder is fine/dusty, use a P95 respirator or work inside a fume hood.

- Isolate: Evacuate the immediate area if the spill is large (>100g). Mark the zone.
- Contain:
 - Solids: Do not dry sweep (creates dust). Cover with a damp paper towel or use a scoop to gently transfer to a waste jar.
 - Liquids: Surround with inert absorbent (Vermiculite or clay-based).
 - Warning: Do NOT use combustible materials like sawdust. Phenols are not compatible with cellulose-based absorbents if concentrated, as they can facilitate flammability or leach.
- Decontaminate: Scrub the surface with a dilute surfactant (soap/water) or a specific decontamination solution (e.g., polyethylene glycol 300/ethanol mix) to solubilize the phenol residue.
- Disposal of Cleanup Materials: All pads, gloves, and absorbents must go into the Solid Halogenated Waste container.

References

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- To cite this document: BenchChem. [Proper Disposal Procedures: 4-Chloro-3-(hydroxymethyl)phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1358898#4-chloro-3-hydroxymethyl-phenol-proper-disposal-procedures>]

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